

Industrial Applications of 2-Butene as a Chemical Intermediate: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Butene

Cat. No.: B3417486

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This document provides detailed application notes and experimental protocols for the industrial utilization of **2-butene** as a versatile chemical intermediate. **2-Butene**, a simple alkene, serves as a crucial starting material in the synthesis of several high-value chemicals with broad applications across various industries, including the production of solvents, polymers, and fuel additives.

Production of Methyl Ethyl Ketone (MEK)

Methyl ethyl ketone (MEK), also known as butanone, is a widely used solvent in the manufacturing of coatings, adhesives, and magnetic tapes. The primary industrial route to MEK from **2-butene** is a two-step process involving the hydration of **2-butene** to 2-butanol, followed by the dehydrogenation of 2-butanol.

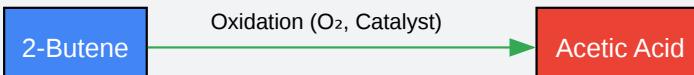
Application Notes

The two-stage process is favored for its high selectivity and yield. The initial hydration of n-butenes (including **2-butene**) is typically acid-catalyzed and results in the formation of sec-butanol.^[1] This is followed by the catalytic dehydrogenation of sec-butanol to produce MEK and hydrogen gas.^[2] The hydrogen byproduct can be utilized in other chemical processes.

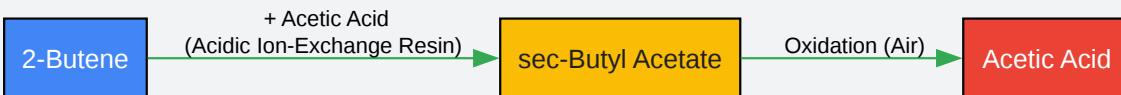
Signaling Pathway: 2-Butene to Methyl Ethyl Ketone (MEK)

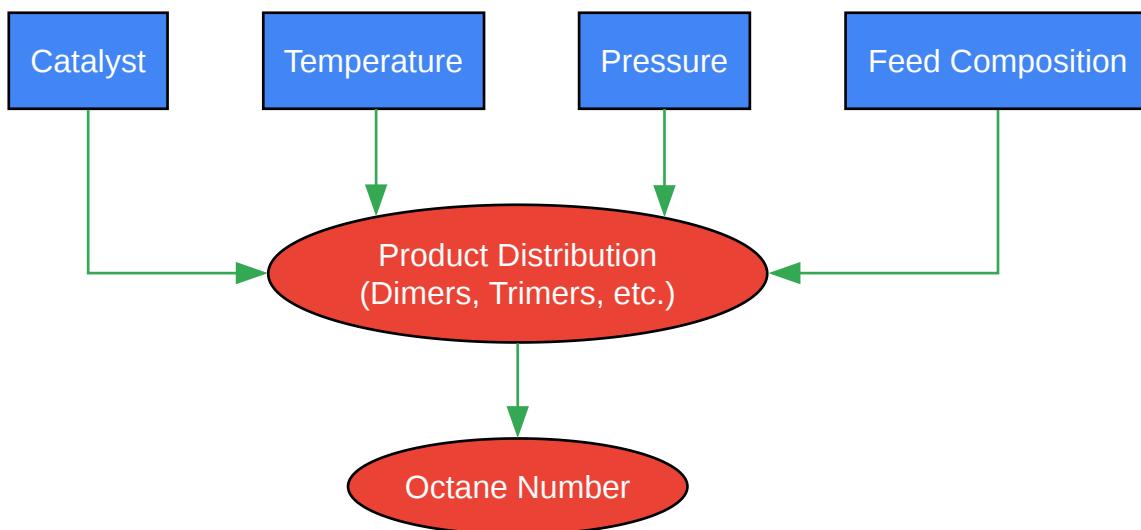
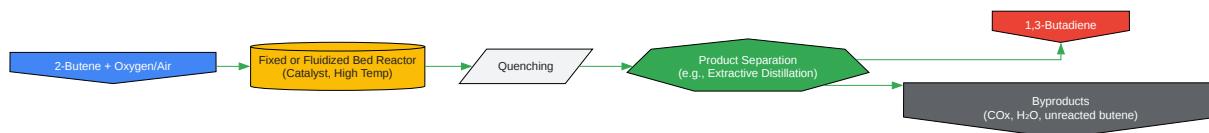


Direct Oxidation



Two-Step Process





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References

- 1. researchgate.net [researchgate.net]
- 2. scribd.com [scribd.com]
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